

Application Note: Lurasidone Metabolite 14326 D8 Analytical Standard

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Lurasidone Metabolite 14326 D8

Cat. No.: B1191697

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Introduction & Scientific Context

The Bioanalytical Challenge

Lurasidone (Latuda®) is an atypical antipsychotic metabolized primarily by CYP3A4.^{[1][2][3][4]} Its pharmacokinetic profile is complex, characterized by the formation of two major active metabolites:^[1]

- ID-14283: The exo-hydroxy metabolite (Major active).^{[1][5]}
- ID-14326: The endo-hydroxy metabolite (Minor active).^[1]

The Critical Nuance: ID-14283 and ID-14326 are stereoisomers (diastereomers).^[1] They possess identical molecular formulas (

) and virtually identical fragmentation patterns in mass spectrometry. Therefore, mass spectrometry alone cannot distinguish them.^[1] Accurate quantitation requires:

- Chromatographic Resolution: Physical separation of the exo and endo forms on the LC column.

- Specific Internal Standards: The use of **Lurasidone Metabolite 14326 D8** is essential to compensate for matrix effects, extraction efficiency, and retention time shifts specific to the endo isomer.[\[1\]](#)

Role of the D8 Standard

Lurasidone Metabolite 14326 D8 is a stable isotope-labeled (SIL) analog where eight hydrogen atoms are replaced with deuterium.[\[1\]](#) It serves as the ideal Internal Standard (IS) for the quantitation of ID-14326 in biological matrices (plasma, serum, urine).[\[1\]](#)

Key Advantages:

- Co-elution: It co-elutes perfectly with the target analyte (ID-14326), ensuring that matrix suppression/enhancement affects both equally.
- Mass Shift: The +8 Da mass shift moves the IS signal out of the natural isotopic envelope of the analyte, preventing cross-talk.[\[1\]](#)

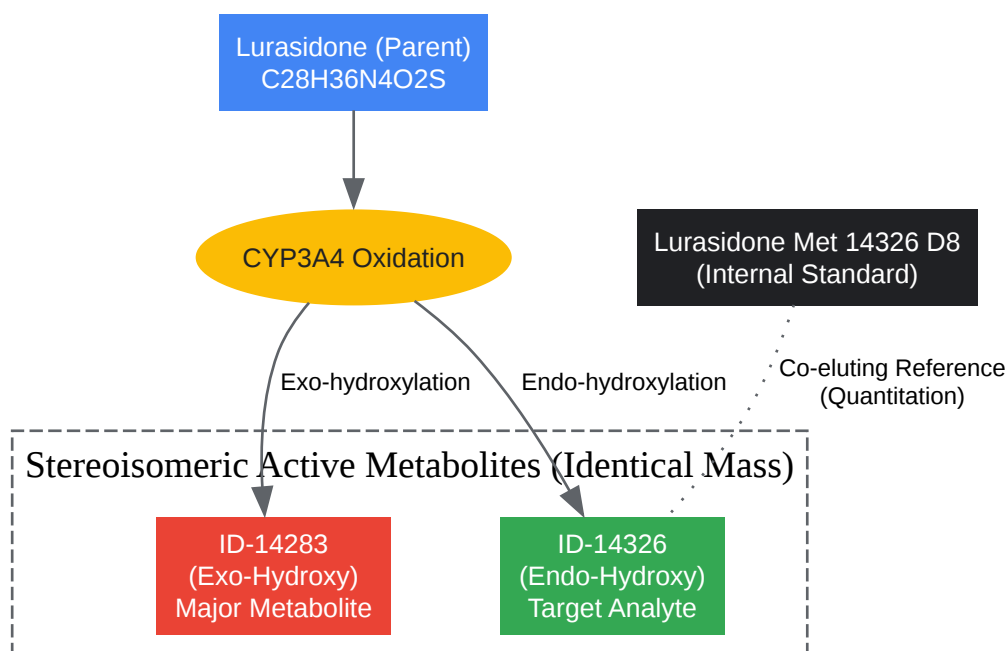
Technical Specifications

Chemical Identity[\[1\]\[6\]\[7\]\[8\]\[9\]](#)

- Product Name: **Lurasidone Metabolite 14326 D8**[\[6\]\[7\]](#)
- Chemical Name: (3aR,4S,5S,7S,7aS)-2-[[[(1R,2R)-2-[[4-(1,2-benzisothiazol-3-yl)piperazin-1-yl]methyl]cyclohexyl]methyl]-5-hydroxyhexahydro-1H-4,7-methanoisoindole-1,3(2H)-dione-d8[\[1\]\[8\]\[9\]](#)
- Target Analyte: Lurasidone Endo-Hydroxy Metabolite (ID-14326)[\[1\]](#)
- CAS Number (Unlabeled): 186204-33-1[\[1\]\[8\]\[6\]](#)
- CAS Number (D8): 2070009-33-3 (Referenced)[\[1\]](#)
- Molecular Formula:
[\[6\]](#)
- Molecular Weight: ~516.72 g/mol (vs. 508.68 g/mol for unlabeled)

Metabolic Pathway Visualization

The following diagram illustrates the relationship between Lurasidone and its isomeric metabolites.



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Figure 1: Metabolic pathway of Lurasidone highlighting the stereochemical divergence of active metabolites ID-14283 and ID-14326.[1]

Procurement & Handling Protocol

Vendor Selection Criteria (Quality Assurance)

When purchasing this standard, the Certificate of Analysis (CoA) must validate the following:

Parameter	Requirement	Rationale
Chemical Purity	$\geq 98\%$	Impurities (e.g., the exo isomer) will bias quantitation.
Isotopic Purity	$\geq 99\%$ D8	Presence of D0 (unlabeled) species causes "contribution" to the analyte signal, artificially inflating results. [1]
Isotopic Distribution	D7 < 1%	Minimizes spectral overlap. [1]
Stereochemistry	Confirmed Endo	Must be distinguished from ID-14283 (Exo) via NMR or Chiral HPLC.

Storage & Reconstitution[\[1\]](#)

- Arrival: Product usually ships at ambient temperature but must be stored at -20°C immediately upon receipt.
- Stock Solution Preparation:
 - Solvent: Dimethyl Sulfoxide (DMSO) or Methanol (MeOH).[\[1\]](#)
 - Concentration: Prepare a primary stock at 1.0 mg/mL.
 - Procedure: Allow the vial to warm to room temperature before opening to prevent condensation. Weigh rapidly (hygroscopic).
- Stability: Stock solutions in DMSO are generally stable for 6 months at -80°C . Working solutions should be prepared fresh weekly.[\[1\]](#)

Analytical Protocol: LC-MS/MS Method[\[1\]](#)

Method Development Strategy

The critical success factor is the chromatographic separation of ID-14326 (Endo) and ID-14283 (Exo). Since they share MRM transitions, they must elute at different times.

1. Liquid Chromatography (LC) Conditions

- Column: C18 High Strength Silica (e.g., Waters ACQUITY UPLC HSS T3, 1.8 μ m, 2.1 x 100 mm).[1] The high surface area helps separate structural isomers.[1]
- Mobile Phase A: 0.1% Formic Acid in Water (or 10mM Ammonium Acetate for pH control).[1]
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: Slow gradient required in the middle range to resolve isomers.
 - 0-1 min: 10% B[1]
 - 1-6 min: 10% -> 45% B (Shallow gradient for isomer resolution)[1]
 - 6-7 min: 90% B (Wash)[1]
- Flow Rate: 0.4 mL/min.[1]

2. Mass Spectrometry (MS/MS) Parameters

- Ionization: ESI Positive Mode.
- Source Temperature: 500°C.[1]
- MRM Transitions:

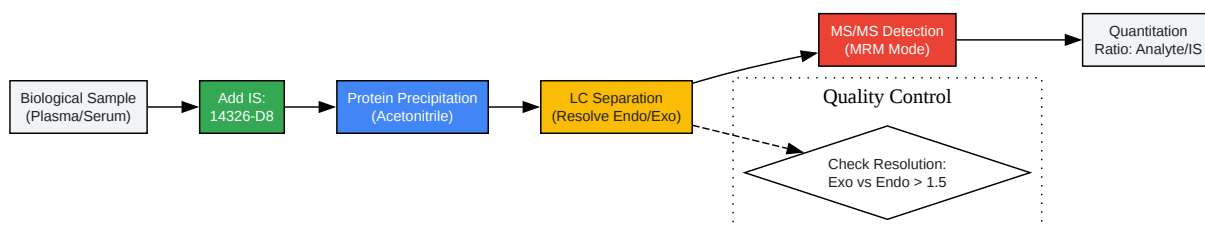
Compound	Precursor Ion (m/z)	Product Ion (m/z)	Cone Voltage (V)	Collision Energy (eV)
ID-14326 (Analyte)	509.2	166.1	35	25
ID-14326 D8 (IS)	517.2	174.1	35	25

Note: The product ion 166.1 typically corresponds to the benzisothiazole-piperazine fragment. [1] Ensure the D8 label is retained in the fragment monitored (174.1 implies the D8 is on the piperazine/linker).[1]

3. Sample Preparation (Protein Precipitation)

- Aliquot: 50 μ L Plasma.
- IS Addition: Add 20 μ L of Working IS Solution (ID-14326 D8 at 50 ng/mL).
- Precipitation: Add 200 μ L Acetonitrile (cold). Vortex for 1 min.
- Centrifugation: 10,000 x g for 10 mins at 4°C.
- Injection: Inject 5 μ L of the supernatant.

Analytical Workflow Diagram



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Figure 2: Step-by-step bioanalytical workflow ensuring isomer separation and accurate quantitation.

Validation & Troubleshooting

Self-Validating the Protocol

To ensure the integrity of your data, perform these checks:

- Isomer Resolution Check: Inject a mixture of ID-14283 (Exo) and ID-14326 (Endo).^[1]
Ensure baseline separation (

).^[1] If they co-elute, your quantitation of 14326 will be biased by the much more abundant 14283.^[1]

- Cross-Signal Check: Inject pure D8 standard. Monitor the unlabeled channel (509.2 -> 166.1).^[1] Any signal here is "IS contribution" and must be < 5% of the LLOQ response.^[1]
- Matrix Effect: Compare the peak area of the D8 IS in matrix vs. in solvent. The "Absolute Matrix Effect" should be consistent, but the "IS Normalized Matrix Factor" must be close to 1.0.

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